The Discovery and Explosive History of Silver Azide: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Silver azide*
CAS No.:	*13863-88-2*
Cat. No.:	*B078763*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Silver azide (AgN_3) is a highly energetic and sensitive primary explosive that has been a subject of scientific curiosity and practical application for over a century. Its discovery is intrinsically linked to the pioneering work of German chemist Theodor Curtius and his exploration of nitrogen-based compounds. This in-depth guide provides a comprehensive overview of the discovery, history, synthesis, and fundamental properties of **silver azide**, tailored for a scientific audience. The information presented herein is intended to serve as a valuable resource for researchers in chemistry, materials science, and related fields.

Discovery and Historical Context

The story of **silver azide** begins with the discovery of its parent compound, hydrazoic acid (HN_3), by Theodor Curtius in 1890.[1][2][3][4][5] Curtius, a prominent chemist at the University of Heidelberg, was investigating hydrazine derivatives when he successfully synthesized this new, highly reactive, and dangerously explosive acid.[1][3] This breakthrough opened the door to the creation of a new class of compounds: the azides.

© 2026 BenchChem. All rights reserved.

While the exact date of the first synthesis of **silver azide** is not precisely documented in the immediate aftermath of Curtius's discovery, it is widely accepted that he and his contemporaries began preparing various metallic salts of hydrazoic acid shortly after its isolation.[1] **Silver azide**, being a simple salt formed from the reaction of a silver salt and an azide source, was likely synthesized and characterized in the early 1890s. The primary method of synthesis, which remains the standard approach today, involves the precipitation of **silver azide** from an aqueous solution containing silver nitrate and sodium azide.[6][7][8][9][10]

Physicochemical Properties of Silver Azide

Silver azide is a colorless, crystalline solid that is highly sensitive to initiation by shock, friction, heat, and even ultraviolet light.[8][11] Its explosive nature stems from the metastable azide anion (N_3^-), which decomposes exothermically to produce stable nitrogen gas (N_2).[11] The rapid release of a large volume of gas from a small amount of solid material is the basis of its explosive power. A summary of its key quantitative properties is presented in Table 1.

Table 1: Quantitative Properties of **Silver Azide**

Property	Value	Reference(s)
Molar Mass	149.888 g/mol	[6][7]
Density	4.35 - 4.81 g/cm³	[8][12]
Melting Point	250 °C (decomposes)	[6][12]
Decomposition Temperature	297 - 340 °C	[7][12]
Detonation Velocity	~4,000 - 6,800 m/s	[6][8]
Heat of Explosion	1860 kJ/kg	[12]
Solubility in Water	0.008393 g/100 ml (18 °C)	[6]
0.01 g/100 ml (100 °C)	[8][12]	
Solubility in Acetone	0.015 g/100 g (20 °C)	[12]
Solubility in Ethanol	0.006 g/100 g (20 °C)	[12]
Standard Enthalpy of Formation ($\Delta_f H^o$)	279.5 kJ/mol (solid)	[12]

© 2026 BenchChem. All rights reserved.

Experimental Protocols

The synthesis of **silver azide** is a hazardous procedure that should only be undertaken by trained professionals in a controlled laboratory setting with appropriate safety measures in place. The following protocols are provided for informational purposes and are based on established methods.

Standard Laboratory Synthesis of Silver Azide

This method is a straightforward precipitation reaction.

Materials:

- Silver nitrate ($AgNO_3$)
- Sodium azide (NaN_3)
- Deionized water
- Beakers
- Magnetic stirrer and stir bar
- Filtration apparatus (e.g., Büchner funnel and flask)
- Filter paper

Procedure:

- Prepare Solutions:
  - Prepare a dilute aqueous solution of silver nitrate (e.g., 0.1 M).
  - Prepare a dilute aqueous solution of sodium azide (e.g., 0.1 M).
- Precipitation:
  - Place the silver nitrate solution in a beaker on a magnetic stirrer.

© 2026 BenchChem. All rights reserved.

- Slowly, and with constant stirring, add the sodium azide solution to the silver nitrate solution.
- A white precipitate of **silver azide** will form immediately.[6][7][9]

- Isolation and Washing:
  - Allow the precipitate to settle.
  - Carefully decant the supernatant liquid.
  - Wash the precipitate several times with deionized water to remove any unreacted salts.
  - Collect the **silver azide** precipitate by vacuum filtration.
- Drying:
  - The wet **silver azide** should be handled with extreme care. It is recommended to use it in a wet state if possible.
  - If drying is necessary, it should be done in small quantities, away from light, heat, and any potential sources of ignition or friction. Air-drying in a desiccator is a common method. Never heat **silver azide** to dryness.

Controlled Crystallization Method (for improved handling properties)

This method, adapted from industrial processes, aims to produce **silver azide** crystals with better flow characteristics.[13][14]

Materials:

- Silver nitrate ($AgNO_3$)
- Sodium azide (NaN_3)
- Ammonium hydroxide (NH_4OH)

© 2026 BenchChem. All rights reserved.

- Nitric acid (HNO_3, dilute)
- Deionized water
- Reaction vessel with vigorous stirring capabilities

Procedure:

- Prepare Solutions:
  - Prepare separate aqueous solutions of silver nitrate and sodium azide.
  - Prepare a dilute solution of ammonium hydroxide in the reaction vessel.
- Simultaneous Addition:
  - Simultaneously and slowly add the silver nitrate and sodium azide solutions to the vigorously stirred ammonium hydroxide solution. The **silver azide** initially forms a soluble complex with ammonia.
- Precipitation by Neutralization:
  - Slowly add dilute nitric acid to the solution. This neutralizes the ammonia, causing the **silver azide** to precipitate out of the solution in a more controlled, crystalline form.
- Isolation and Washing:
  - Follow the same isolation and washing procedures as in the standard laboratory synthesis.

Safety and Handling

Silver azide is a dangerous primary explosive and must be handled with the utmost care.[7][8][9]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a face shield, and heavy-duty gloves. A blast shield should be used when working with dry **silver azide**.[15]

© 2026 BenchChem. All rights reserved.

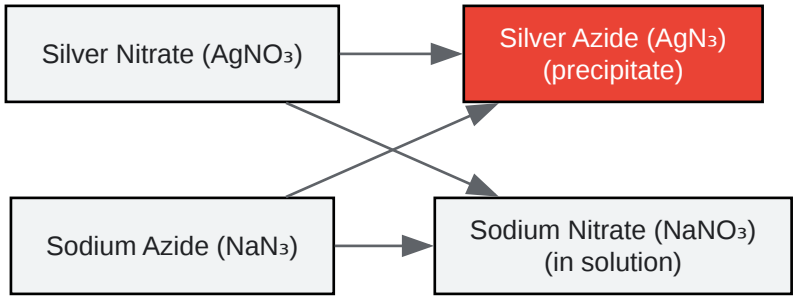
- Quantity: Only work with small quantities of **silver azide**.
- Environment: Work in a well-ventilated area, such as a fume hood. Avoid exposure to light, especially UV light, which can sensitize the compound.[7]
- Handling: Avoid friction, impact, and static discharge. Use non-sparking tools.[16]
- Storage: Do not store dry **silver azide**. If temporary storage is unavoidable, it should be kept wet with water or ethanol and in a clearly labeled, non-metallic container in a designated explosives storage magazine.
- Disposal: **Silver azide** waste must be destroyed chemically. A common method is to react it with a solution of sodium nitrite in a dilute acid (to form nitrous acid in situ), which decomposes the azide ion.[6] Ceric ammonium nitrate can also be used as an oxidizing agent for disposal.[7] Under no circumstances should azide solutions be poured down the drain, as they can react with lead or copper pipes to form highly explosive metal azides.[15]

Chemical Pathways and Reactions

The chemistry of **silver azide** is dominated by its synthesis and decomposition.

Synthesis of Silver Azide

The most common synthesis route is a metathesis reaction between silver nitrate and sodium azide in an aqueous solution.



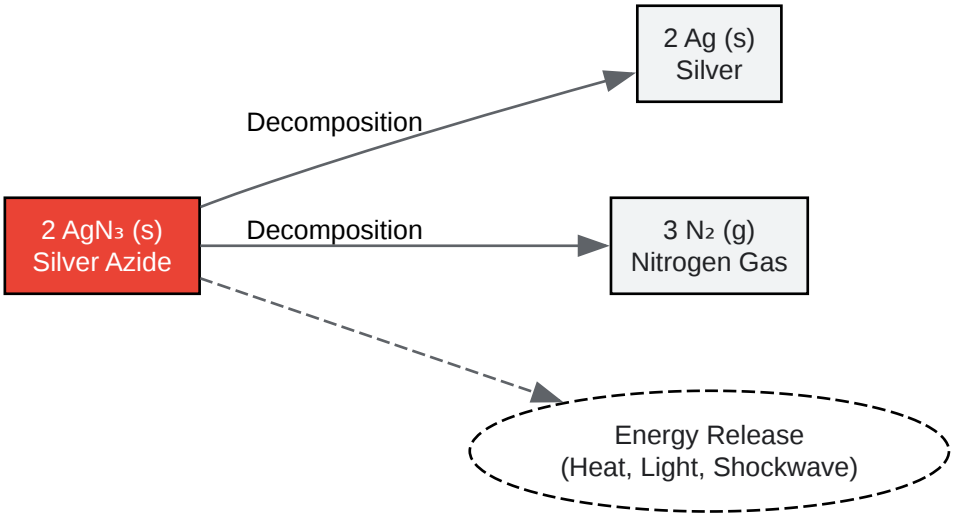
Click to download full resolution via product page

Caption: Synthesis of **Silver Azide** via Precipitation Reaction.

© 2026 BenchChem. All rights reserved.

Decomposition of **Silver Azide**

The explosive decomposition of **silver azide** is a rapid, exothermic reaction that produces elemental silver and nitrogen gas.



Click to download full resolution via product page

Caption: Explosive Decomposition of **Silver Azide**.

Conclusion

The discovery of **silver azide** by Theodor Curtius over a century ago marked a significant milestone in the field of energetic materials. While its extreme sensitivity limits its widespread use, it remains a compound of interest for specialized applications and fundamental research into the nature of explosives. A thorough understanding of its history, properties, and safe handling procedures is paramount for any scientific professional working with or studying this powerful and hazardous material.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. encyclopedia.com [encyclopedia.com]
- 2. Hydrazoic acid - Wikipedia [en.wikipedia.org]
- 3. Theodor Curtius in a chemistry laboratory - Science History Institute Digital Collections [digital.sciencehistory.org]
- 4. Theodor Curtius - Wikipedia [en.wikipedia.org]
- 5. Theodor_Curtius [chemeurope.com]
- 6. Silver azide - Sciencemadness Wiki [sciencemadness.org]
- 7. Silver azide - Wikipedia [en.wikipedia.org]
- 8. grokipedia.com [grokipedia.com]
- 9. CAS 13863-88-2: Silver azide | CymitQuimica [cymitquimica.com]
- 10. scribd.com [scribd.com]
- 11. laboratorynotes.com [laboratorynotes.com]
- 12. silver azide [chemister.ru]
- 13. apps.dtic.mil [apps.dtic.mil]
- 14. US3943235A - Process for producing silver azide - Google Patents [patents.google.com]
- 15. chemistry.unm.edu [chemistry.unm.edu]
- 16. chemicalbook.com [chemicalbook.com]

- To cite this document: BenchChem. [The Discovery and Explosive History of Silver Azide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078763/docs#the-discovery-and-explosive-history-of-silver-azide-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.